

NL-1 stability and storage conditions

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Compound of Interest

Compound Name: NL-1

Cat. No.: B2861794

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For Researchers, Scientists, and Drug Development Professionals

This technical support guide provides essential information on the stability and storage of **NL-1**, a mitoNEET inhibitor with antileukemic properties.^{[1][2][3]} It also addresses common questions and troubleshooting scenarios to ensure the successful application of **NL-1** in your research.

Frequently Asked Questions (FAQs)

Q1: What is **NL-1** and what is its primary mechanism of action?

A1: **NL-1** is a mitochondrial metabolism inhibitor that specifically targets mitoNEET.^{[1][4]} Its mechanism of action involves inducing a concentration-dependent decrease in the viability of leukemic cells.^{[2][4]} **NL-1** has been shown to have antileukemic effects and can impair the migratory ability of these cells.^{[2][4]}

Q2: What are the recommended long-term storage conditions for **NL-1**?

A2: For optimal stability, **NL-1** should be stored at -80°C for up to two years or at -20°C for up to one year.^[1]

Q3: How should I prepare a stock solution of **NL-1**?

A3: **NL-1** is soluble in DMSO.^[4] For a 10 mM stock solution, you can dissolve the appropriate mass of **NL-1** in DMSO. For example, to prepare 1 mL of a 10 mM stock solution, you would

use a specific mass of **NL-1**. It is recommended to use fresh DMSO, as moisture-absorbing DMSO can reduce solubility.[\[4\]](#)

Q4: Can I ship **NL-1** at room temperature?

A4: Stability testing has indicated that **NL-1** can be shipped at room temperature without the need for cooling measures.[\[5\]](#)

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Reduced cell viability in control group	Solvent toxicity	Ensure the final concentration of DMSO in your cell culture medium is at a non-toxic level (typically <0.5%).
Inconsistent results between experiments	Improper storage of NL-1 stock solution	Aliquot the NL-1 stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Always store at -80°C for long-term use. [1]
Precipitation of NL-1 in aqueous solutions	Low solubility of NL-1 in aqueous media	When preparing working solutions for in vivo studies, a formulation with PEG300, Tween80, and ddH2O is recommended. This mixture should be used immediately for the best results. [4]
Low efficacy in in vivo models	Poor bioavailability	NL-1 has a calculated half-life in plasma of 2.27 hours. Consider this pharmacokinetic data when designing your dosing schedule. [6]

Quantitative Data Summary

NL-1 Storage Conditions and Stability

Storage Temperature	Duration
-80°C	2 years[1]
-20°C	1 year[1]

NL-1 Solubility

Solvent	Concentration
DMSO	67 mg/mL (199.72 mM)[4]

NL-1 IC50 Values

Cell Line	IC50 (μM)
REH	47.35[1][4]
REH/Ara-C	56.26[1][4]
SUPB15	29.48[1]
NALM6	94.26[1]
TOM1	~60[1]
BV173	~60[1]
NALM1	~60[1]
JM1	~60[1]

Experimental Protocols & Methodologies

In Vitro Cell Viability Assay

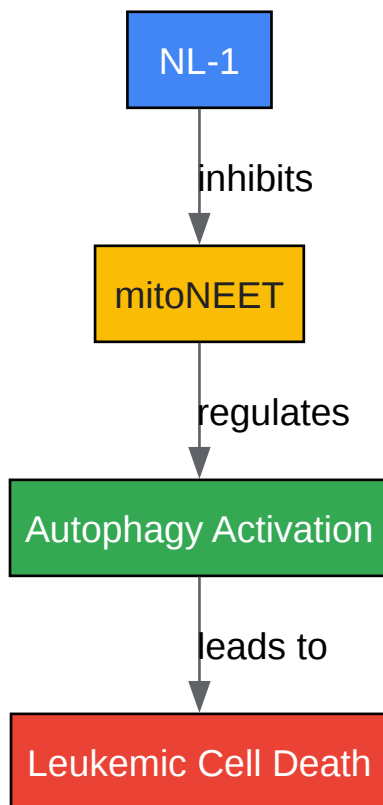
- Plate ALL cell lines at a density of 5×10^4 cells/well in a 96-well plate.

- Treat the cells with varying concentrations of **NL-1** (e.g., 10-100 μ M) for 72 hours.[1]
- Quantify the number of viable cells using a Cell Counting Kit-8.[4]

In Vivo Antileukemic Activity Model

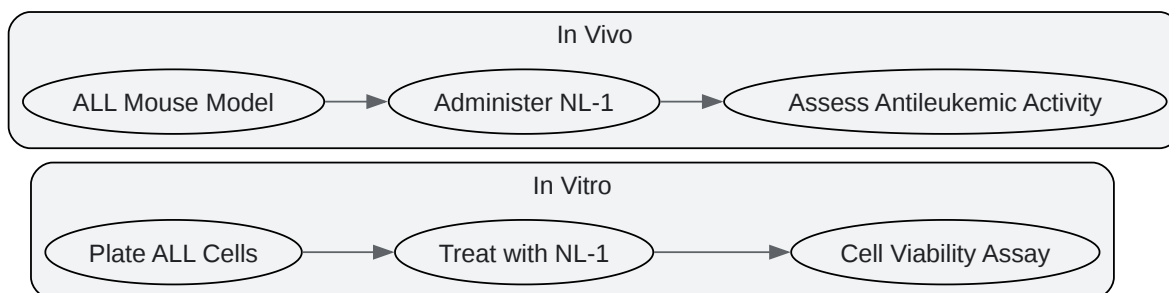
- Use female NSG mice for the in vivo model.
- Administer **NL-1** at a dose of 10 mg/kg via intraperitoneal injection daily for 5 days.[1]
- Monitor for antileukemic activity.[1]

Visual Diagrams



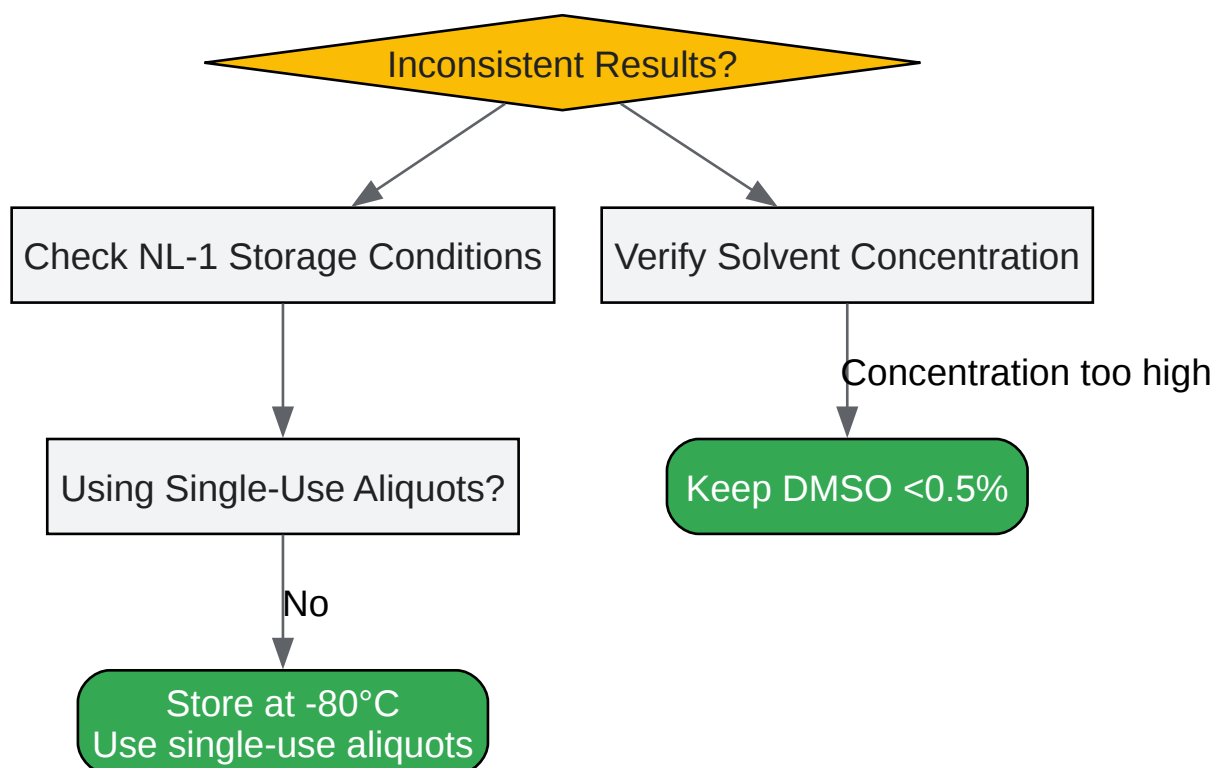
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Caption: Simplified signaling pathway of **NL-1** in leukemic cells.



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Caption: Experimental workflow for evaluating **NL-1** efficacy.



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